

Definitive Comparison Guide: ^1H NMR Interpretation of 4-Bromo-3-methoxycinnamic Acid

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Compound of Interest

Compound Name: 4-Bromo-3-methoxycinnamic acid

CAS No.: 924271-33-0

Cat. No.: B1532686

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Executive Summary & Strategic Context

In the synthesis of cinnamic acid derivatives—key intermediates for pharmaceuticals like EGFR inhibitors and antioxidants—structural validation is critical. **4-Bromo-3-methoxycinnamic acid** presents a specific challenge: distinguishing it from its regioisomer, 3-bromo-4-methoxycinnamic acid.

While mass spectrometry confirms the molecular formula (

), it cannot differentiate these positional isomers. This guide provides an authoritative ^1H NMR analysis, establishing a self-validating protocol to confirm the trans-alkene geometry and the specific 4-bromo-3-methoxy substitution pattern. We compare the target molecule against its most common "imposter" alternative to ensure QC reliability.

Experimental Protocol (Self-Validating System)

To ensure reproducibility and spectral resolution sufficient for coupling constant analysis, the following protocol is mandatory.

Sample Preparation

- Solvent: DMSO-d

(99.9% D) is the required standard.

- Reasoning: Carboxylic acid protons (-COOH) are often invisible or extremely broad in CDCl

due to exchange. DMSO-d

forms strong hydrogen bonds, stabilizing the dimer/monomer equilibrium and usually revealing the -COOH proton as a distinct broad singlet around 12-13 ppm.

- Concentration: 10-15 mg in 0.6 mL solvent.

- Reasoning: High concentration is necessary to see the small satellite peaks if

C satellites are needed, but 10 mg is optimal for resolution of fine splitting (doublet of doublets).

- Reference: Residual DMSO pentet centered at

2.50 ppm.

Instrument Parameters

- Frequency: Minimum 400 MHz recommended (300 MHz is acceptable but may show overlap in the aromatic region).
- Spectral Width: -2 to 16 ppm (to capture the carboxylic acid).
- Scans (NS): 16 or 32 (sufficient for 10 mg sample).

Spectral Analysis: The "Truth" Standard

The structure of **4-Bromo-3-methoxycinnamic acid** consists of a trans-acrylic acid side chain and a trisubstituted benzene ring.

The Assignment Table (DMSO-d)

Position	Type	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Structural Insight
-COOH	Acid	12.4 - 12.6	br s	-	Deshielded acidic proton.
Vinyl	Alkene	7.55 - 7.65	d	16.0	Trans geometry (Large).
Ar-H5	Aromatic	7.60 - 7.68	d	8.2	Ortho to Br; Deshielded.
Ar-H2	Aromatic	7.35 - 7.45	d	1.8	Meta coupling; Ortho to OMe.
Ar-H6	Aromatic	7.20 - 7.28	dd	8.2, 1.8	Ortho to Vinyl; Meta to OMe.
Vinyl	Alkene	6.55 - 6.65	d	16.0	Shielded by conjugation.
-OCH	Methoxy	3.85 - 3.90	s	-	Characteristic singlet.

Visual Logic of Assignments

- The "Trans" Signature: The two doublets at ~7.60 and ~6.60 ppm with 16.0 Hz are the non-negotiable signature of the trans-cinnamic acid backbone. A value of 8-12 Hz would indicate the cis isomer (often a synthesis impurity).
- The Aromatic Fingerprint:

- H5 (d, 8.2 Hz): This proton is adjacent to the Bromine (C4) and H6 (C5). It appears as a doublet. It is significantly deshielded compared to ferulic acid analogs because Br is less electron-donating than OH.
- H2 (d, 1.8 Hz): Isolated between the vinyl group and the methoxy group. It shows only a small meta-coupling to H6.
- H6 (dd, 8.2, 1.8 Hz): Couples to both H5 (ortho) and H2 (meta).

Comparative Analysis: Target vs. Alternative (Isomer)

The most critical quality control step is distinguishing the target from 3-Bromo-4-methoxycinnamic acid. Both have the same functional groups, but the NMR patterns differ in a predictable way due to the Shielding Effect of the Methoxy Group.

The Mechanism of Distinction

The Methoxy (-OCH

) group is a strong electron donor by resonance, significantly shielding the protons ortho to it.

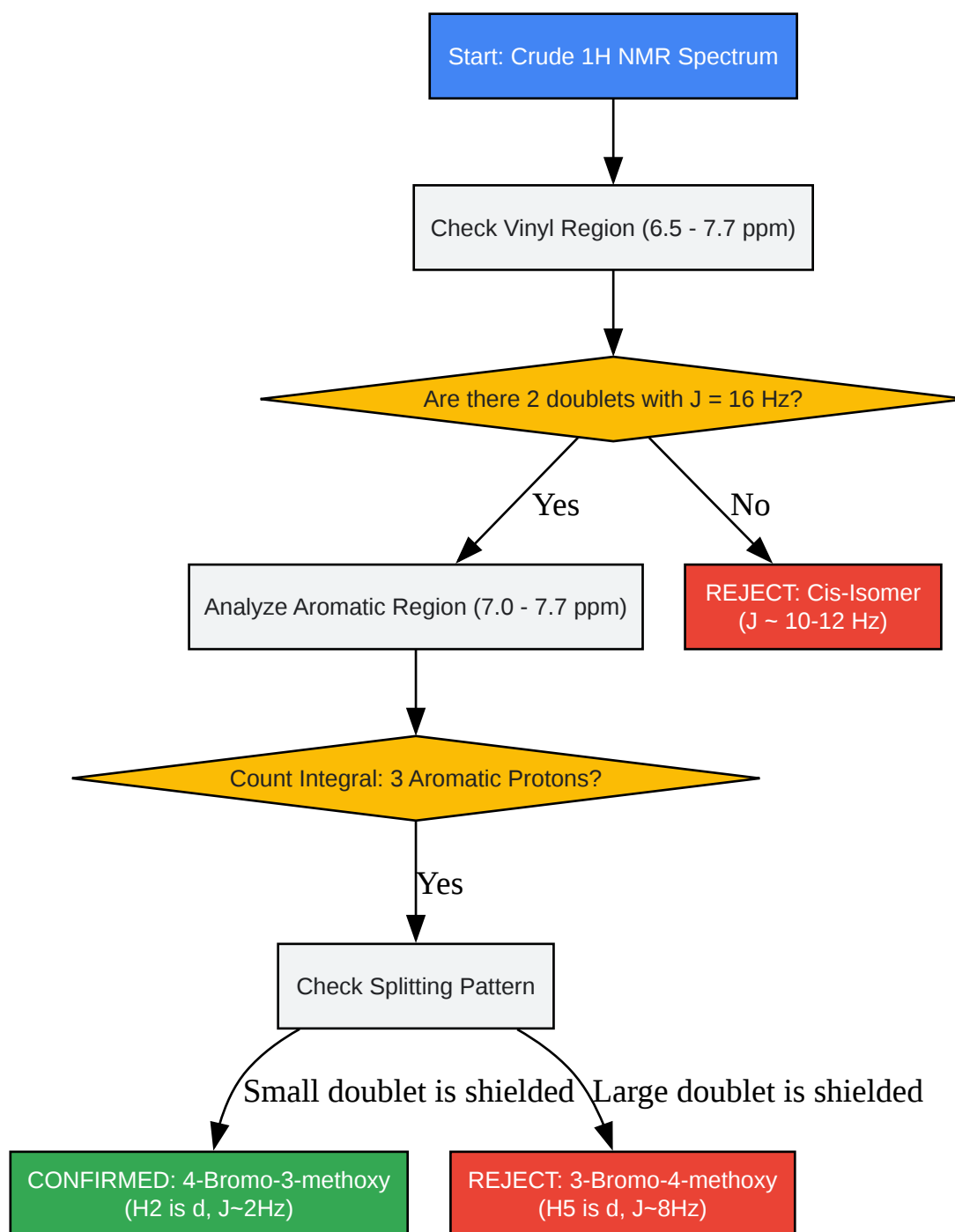
- Target (4-Br-3-OMe): The proton ortho to the OMe is H2.
 - H2 is a small doublet (Hz).
 - Result: The shielded signal in the aromatic region will be a singlet-like doublet.
- Alternative (3-Br-4-OMe): The proton ortho to the OMe is H5.
 - H5 is a large doublet (Hz) because it couples to H6.
 - Result: The shielded signal in the aromatic region will be a large doublet.

Comparison Table

Feature	Target: 4-Bromo-3-methoxy	Alternative: 3-Bromo-4-methoxy	Diagnostic Action
Proton Ortho to OMe	H2 (Isolated)	H5 (Adjacent to H6)	Check the multiplicity of the most upfield aromatic proton.
Splitting of Ortho-to-OMe	Doublet (Hz)	Doublet (Hz)	CRITICAL DIFFERENTIATOR
Chemical Shift H5	Deshielded (~7.6 ppm)	Shielded (~7.0 ppm)	H5 is ortho to Br in Target; ortho to OMe in Alternative.

Visualization of Logic Workflows

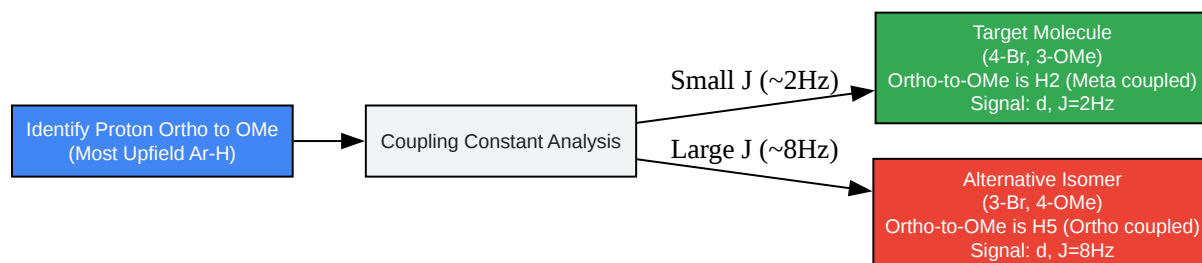
Structural Elucidation Workflow



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Caption: Logic flow for verifying the identity of **4-Bromo-3-methoxycinnamic acid** using NMR coupling constants.

Isomer Distinction Logic Tree



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Caption: Decision tree to distinguish the target from its 3-bromo-4-methoxy regioisomer.

References

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Sources

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